

Safeguarding Your Research: Essential Protocols for Handling 1-Methylcyclopentanol

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Compound of Interest

Compound Name: 1-Methylcyclopentanol

Cat. No.: B105226

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for the handling of **1-Methylcyclopentanol**, including operational and disposal plans, to ensure a secure laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

When working with **1-Methylcyclopentanol**, a flammable solid that can be harmful if swallowed and cause serious eye damage, adherence to strict safety protocols is non-negotiable.^{[1][2][3]} The following personal protective equipment is mandatory:

- **Eye Protection:** Wear safety glasses with side shields or goggles that comply with European Standard EN 166.^[4]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required to prevent skin contact.^[4]
- **Body Protection:** A lab coat or other protective clothing should be worn to prevent skin exposure.^[4]
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.^[4] However, for large-scale use or in

emergency situations, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[4]

First Aid Measures

In the event of exposure, immediate action is critical. The following first aid procedures should be followed:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[4][5]
Skin Contact	Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Seek medical attention.[4][5]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth with water and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5]

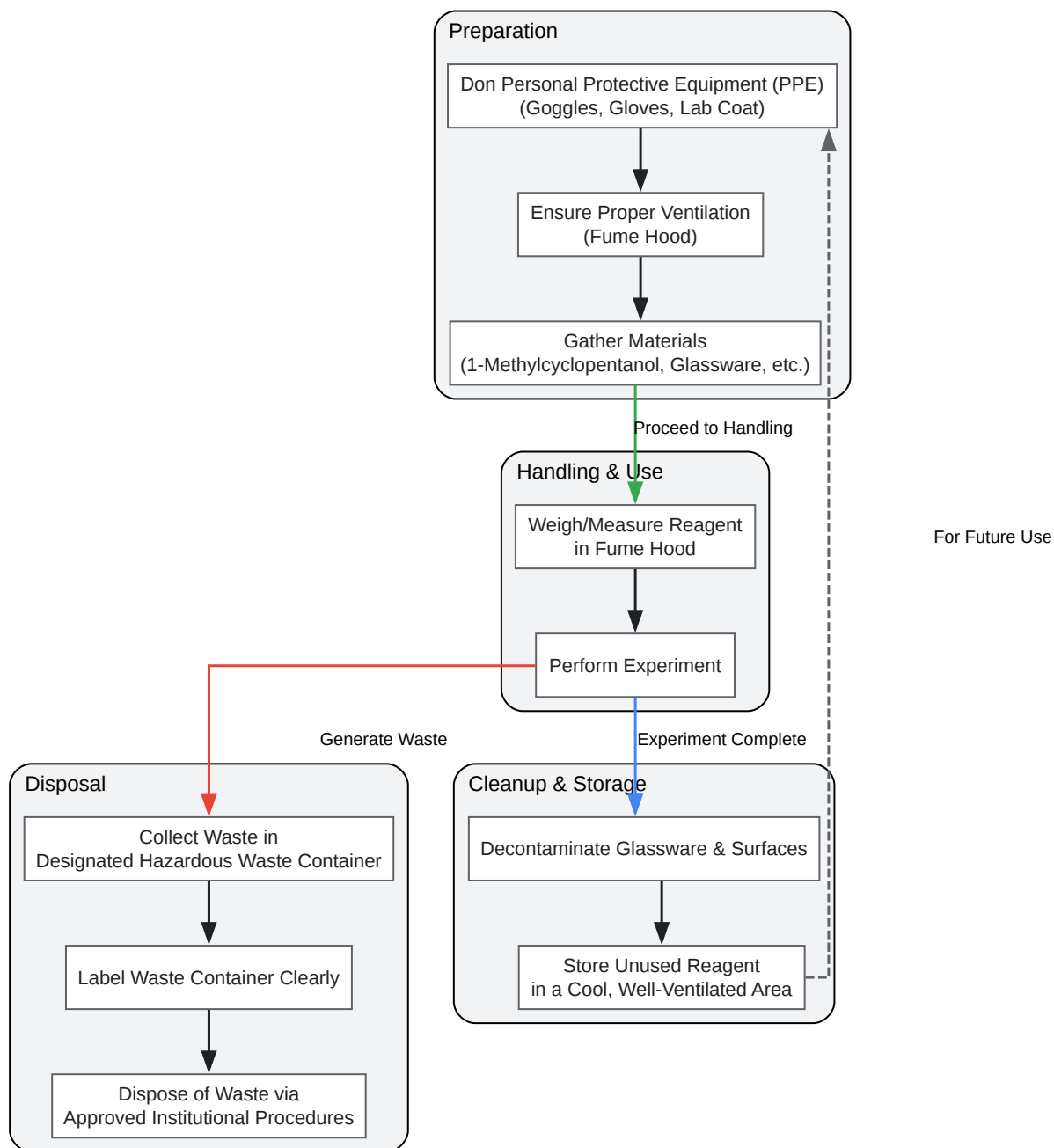
Quantitative Data Summary

Understanding the physicochemical properties of **1-Methylcyclopentanol** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol [1]
Physical State	Solid or low melting solid[4]
Appearance	White to almost white powder or lump[6]
Melting Point	31 - 37 °C / 87.8 - 98.6 °F[4][7]
Boiling Point	135 - 136 °C / 275 - 276.8 °F[4][7]
Flash Point	40 - 41 °C / 104 - 105.8 °F (closed cup)[4][7]
Density	0.904 g/mL at 25 °C[7]

Experimental Workflow for Handling 1-Methylcyclopentanol

The following diagram outlines the standard operating procedure for the safe handling of **1-Methylcyclopentanol** in a laboratory setting, from initial preparation to final disposal.



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Workflow for Safe Handling of **1-Methylcyclopentanol**.

Operational and Disposal Plan

Storage: **1-Methylcyclopentanol** should be stored in a cool, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[4][6] The container should be kept tightly closed. Grounding and bonding of the container and receiving equipment is necessary to prevent static discharge.[4][6]

Spill Management: In case of a spill, ensure adequate ventilation and remove all sources of ignition.[8] Use non-sparking tools and explosion-proof equipment.[8] Absorb the spill with an inert absorbent material such as sand, silica gel, or a universal binder, and collect it into a suitable, closed container for disposal.[8]

Disposal: **1-Methylcyclopentanol** and its container are considered hazardous waste and must be disposed of in accordance with European Directives on waste and hazardous waste, as well as local, regional, and national regulations.[4] Do not dispose of it in drains or the environment.[9] Empty containers may retain product residue and can be dangerous.[4] All waste should be handled by an approved waste disposal plant.[4][8]

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References

- 1. 1-Methylcyclopentanol | C₆H₁₂O | CID 73830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. echemi.com [echemi.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 1-Methylcyclopentanol | 1462-03-9 | TCI AMERICA [tcichemicals.com]
- 7. 1-Methylcyclopentanol = 99 1462-03-9 [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]

- 9. carlroth.com [carlroth.com]
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